Cyverine Formulation for Preclinical Studies: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Cyverine*
CAS No.:	*4432-75-1*
Cat. No.:	*B1195482*

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Introduction

Cyverine is a tertiary amine compound with potential as an antispasmodic agent. Its mechanism of action is hypothesized to involve the antagonism of muscarinic acetylcholine receptors and the blockade of calcium channels in smooth muscle cells, leading to muscle relaxation.[1][2] These characteristics make it a candidate for preclinical investigation in disorders characterized by smooth muscle spasms, such as irritable bowel syndrome (IBS) and other gastrointestinal motility disorders.

This document provides detailed application notes and protocols for the formulation and preclinical evaluation of **cyverine**. It is intended to guide researchers in preparing **cyverine** formulations suitable for in vitro and in vivo studies and in designing experiments to assess its efficacy and mechanism of action.

Physicochemical Properties of **Cyverine** Hydrochloride

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A thorough understanding of the physicochemical properties of a drug candidate is crucial for formulation development. While specific experimental data for **cyverine** hydrochloride is not readily available in public literature, the following table presents illustrative data typical for a tertiary amine hydrochloride salt intended for preclinical research.

Property	Illustrative Value	Method of Determination
Molecular Formula	$C_{17}H_{33}N \cdot HCl$	Elemental Analysis
Molecular Weight	287.9 g/mol	Mass Spectrometry
Appearance	White crystalline solid	Visual Inspection
Melting Point	185 - 190 °C	Differential Scanning Calorimetry (DSC)
pKa	~9.5 (amine)	Potentiometric Titration
LogP (Octanol/Water)	3.2	Shake-flask method followed by HPLC-UV

Solubility Assessment

Optimizing the solubility of **cyverine** hydrochloride is critical for achieving adequate drug exposure in preclinical studies. The following table summarizes hypothetical solubility data in common preclinical vehicles.

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Vehicle	Solubility (mg/mL) at 25°C	Notes
Deionized Water	> 50	Freely soluble.
Phosphate Buffered Saline (PBS), pH 7.4	> 50	Freely soluble. Suitable for many in vitro and parenteral formulations.
0.9% Saline	> 50	Freely soluble. Suitable for parenteral administration.
Ethanol	25	Soluble. Can be used as a co-solvent.
Propylene Glycol	15	Soluble. Common co-solvent for oral and parenteral formulations.
10% Tween® 80 in Water	> 100	Enhanced solubility. Suitable for oral and parenteral formulations.
Corn Oil	< 0.1	Practically insoluble. Not a suitable vehicle for solution formulations.

Stability Studies

Ensuring the stability of **cyverine** hydrochloride in a given formulation is essential for the reliability and reproducibility of preclinical data. The following table provides an example of a stability assessment for an aqueous solution of **cyverine** hydrochloride.

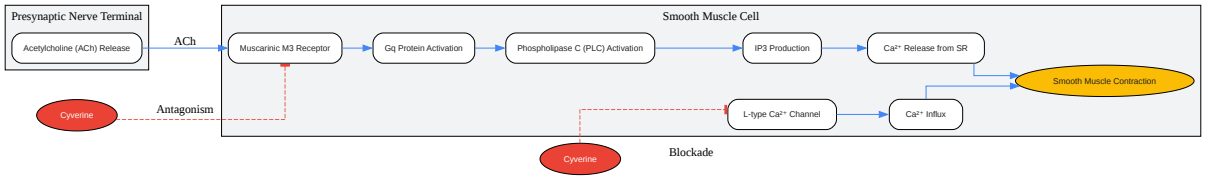
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Storage Condition	Time Point	Assay (% of Initial)	Appearance	pH
2-8°C, Protected from Light	0	100.0	Clear, colorless solution	5.5
7 days	99.8	No change	5.5	
30 days	99.5	No change	5.4	
25°C/60% RH, Protected from Light	0	100.0	Clear, colorless solution	5.5
7 days	98.2	No change	5.5	
30 days	95.1	No change	5.3	
40°C/75% RH, Protected from Light	0	100.0	Clear, colorless solution	5.5
7 days	92.5	No change	5.2	
30 days	85.3	Slight yellowing	5.0	

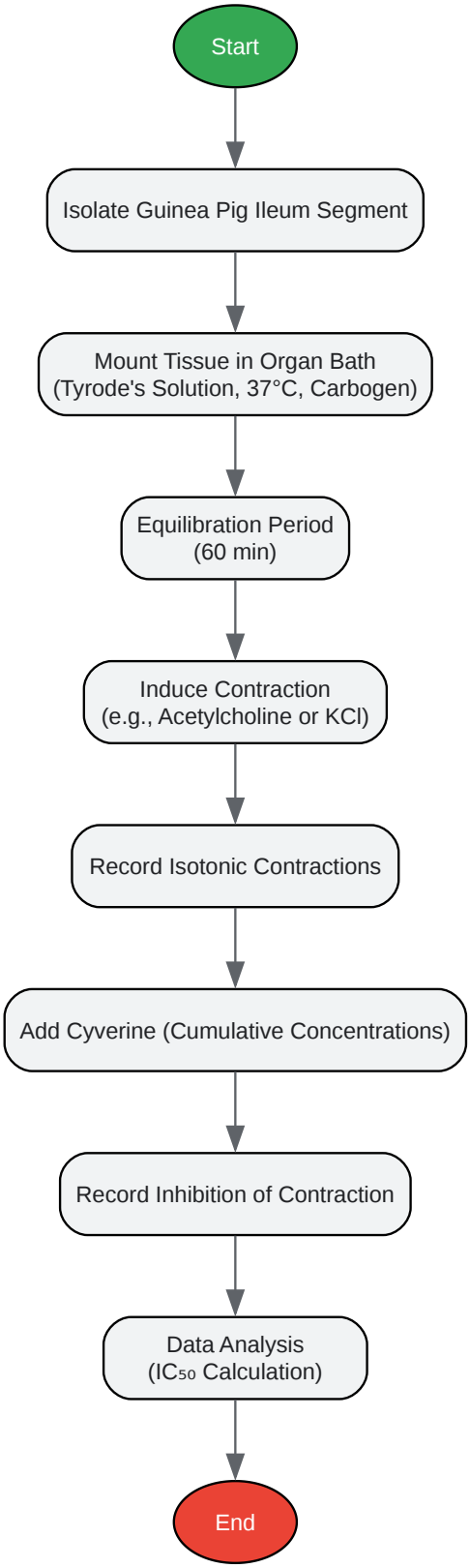
Proposed Mechanism of Action

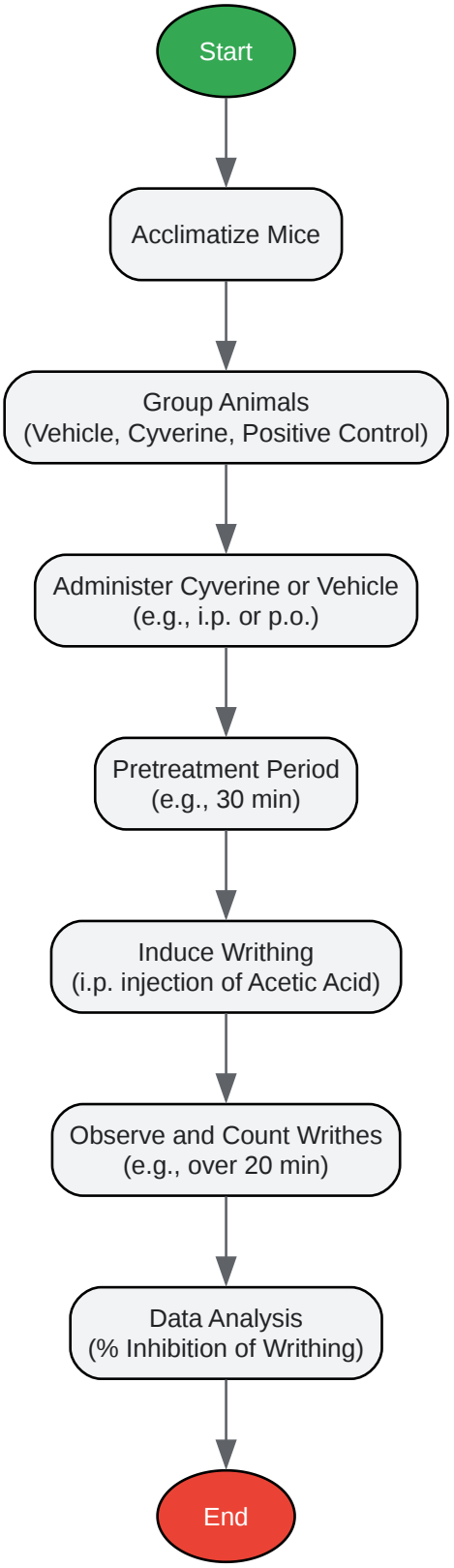
The antispasmodic effect of **cyverine** is likely mediated through a dual mechanism involving both neurotropic (acting on nerve signaling) and myotropic (acting directly on muscle) pathways.

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References

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